

Assessing the Accuracy of Propachlor ESA Analytical Standards: A Comparative Guide

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Compound of Interest

Compound Name: *propachlor ESA*

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For researchers, scientists, and drug development professionals engaged in the analysis of propachlor ethane sulfonic acid (ESA), the accuracy of analytical standards is paramount for reliable quantification and data integrity. This guide provides a comparative overview of commercially available **propachlor ESA** analytical standards and presents a validated experimental protocol for their use in environmental sample analysis.

Comparison of Propachlor ESA Analytical Standards

The selection of a suitable analytical standard is a critical first step in any quantitative analysis. The following table summarizes the specifications of **propachlor ESA** analytical standards available from prominent suppliers. All listed products are intended for use as reference materials in analytical laboratories.[\[1\]](#)

Supplier	Product Name	CAS Number	Format/Material	Purity/Grade	Certification
AccuStandar d	Propachlor ESA Sodium Salt	947601-88-9	100 µg/mL in Methanol	Not specified	Certified Reference Material (17034 Class)[2]
LGC Standards	Propachlor ESA Sodium Salt	947601-88-9	Neat solid (25 mg, 100 mg, 250 mg)	Not specified	Certificate of Analysis available[3]
Sigma-Aldrich	Propachlor ESA PESTANAL®	947601-88-9	Neat solid	Analytical standard	PESTANAL®, Quality Level 100[4]
HPC Standards	Propachlor ESA sodium salt	Not specified	High-purity reference material	High-purity	Tested to meet international quality requirements[1]

Note: The purity of the standards is a critical factor for accuracy. While not always explicitly stated in online summaries, it is typically detailed in the Certificate of Analysis provided by the supplier. Users should always consult this document for precise purity values and uncertainty estimates.

Experimental Protocol: Analysis of Propachlor ESA in Water

The following is a detailed methodology for the determination of **propachlor ESA** in water, adapted from a validated method developed by the U.S. Geological Survey (USGS). This method, which employs online solid-phase extraction (SPE) followed by liquid chromatography/mass spectrometry (LC/MS), is suitable for assessing the performance of **propachlor ESA** analytical standards.[5]

1. Scope: This method is applicable to the determination of dissolved-phase **propachlor ESA** in natural water samples (groundwater and surface water).[5][6]

2. Principle: A filtered water sample is passed through an octadecylsilane (C18) solid-phase extraction cartridge, where **propachlor ESA** is retained. The analyte is then eluted from the cartridge and analyzed by LC/MS.[5]

3. Reagents and Standards:

- **Propachlor ESA** analytical standard: A certified reference standard from a reputable supplier.
- Reagent water: High-purity water, free of interfering substances.
- Methanol, acetonitrile, and other solvents: HPLC or LC/MS grade.
- Formic acid and ammonium acetate: For mobile phase preparation.

4. Instrumentation:

- Automated online SPE system.
- High-performance liquid chromatograph (HPLC) coupled to a mass spectrometer (MS).
- Analytical column: C18 or equivalent.

5. Procedure:

- Sample Preparation: Filter water samples to remove suspended particulate matter.[6]
- Online SPE:
 - Condition the SPE cartridge with methanol followed by reagent water.
 - Load a specific volume (e.g., 10 mL) of the filtered water sample onto the cartridge.[5]
 - Wash the cartridge to remove interfering substances.

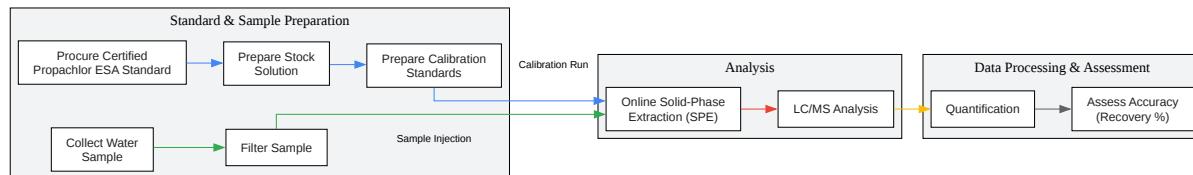
- Elute the trapped **propachlor ESA** with an appropriate solvent mixture directly into the LC/MS system.
- LC/MS Analysis:
 - Perform chromatographic separation using a suitable gradient of mobile phases (e.g., acetonitrile and water with formic acid or ammonium acetate).
 - Detect and quantify **propachlor ESA** using the mass spectrometer, typically in selected ion monitoring (SIM) or multiple reaction monitoring (MRM) mode for enhanced selectivity and sensitivity.
- Calibration: Prepare a series of calibration standards by diluting the **propachlor ESA** analytical standard stock solution in reagent water or a matrix blank. Analyze these standards to generate a calibration curve from which the concentration in unknown samples can be determined.

6. Method Performance: The USGS method validation provides the following performance data, which can serve as a benchmark for laboratories implementing this procedure:[5]

- Method Detection Limits (MDLs): Ranged from 0.004 to 0.051 µg/L for acetamide herbicides and their degradation products.[5]
- Mean Recoveries:
 - In ground- and surface-water samples, mean recoveries for propachlor and its degradation products ranged from 62.3% to 117.4%. [5][6]
 - In reagent-water samples, mean recoveries ranged from 90.3% to 118.3%. [5]
 - The overall mean of the mean recoveries across all matrices and spiking levels ranged from 89.9% to 100.7%. [5]

Experimental Workflow Diagram

The following diagram illustrates the key steps in the analytical workflow for the determination of **propachlor ESA** in water samples using a certified analytical standard.



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Caption: Workflow for **Propachlor ESA** Analysis.

This guide provides a framework for assessing the accuracy of **propachlor ESA** analytical standards by comparing available products and detailing a validated analytical method. By selecting a high-quality, certified standard and implementing a robust analytical procedure, researchers can ensure the reliability and accuracy of their results.

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